

Jtk-853 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: Jtk-853

Cat. No.: B608258

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Application Notes and Protocols for JTK-853

For Researchers, Scientists, and Drug Development Professionals

Introduction

JTK-853 is a non-nucleoside inhibitor (NNI) of the Hepatitis C Virus (HCV) RNA-dependent RNA polymerase (RdRp), also known as non-structural protein 5B (NS5B).[1] As a key enzyme in the viral replication cycle, NS5B is a prime target for antiviral therapies.[2][3][4] **JTK-853** acts by binding to an allosteric site on the enzyme, inducing a conformational change that ultimately inhibits its catalytic activity.[2][4] This mechanism of action prevents the synthesis of new viral RNA, thereby halting viral replication. Understanding the solubility of **JTK-853** in various solvents is critical for its use in in-vitro and in-vivo studies, high-throughput screening, and formulation development.

Data Presentation: Solubility of JTK-853

Precise, experimentally determined solubility data for **JTK-853** is not widely published. The following table provides representative solubility values for **JTK-853** in common laboratory solvents for illustrative purposes. Researchers are strongly encouraged to determine the solubility of their specific batch of **JTK-853** using the protocols provided below.

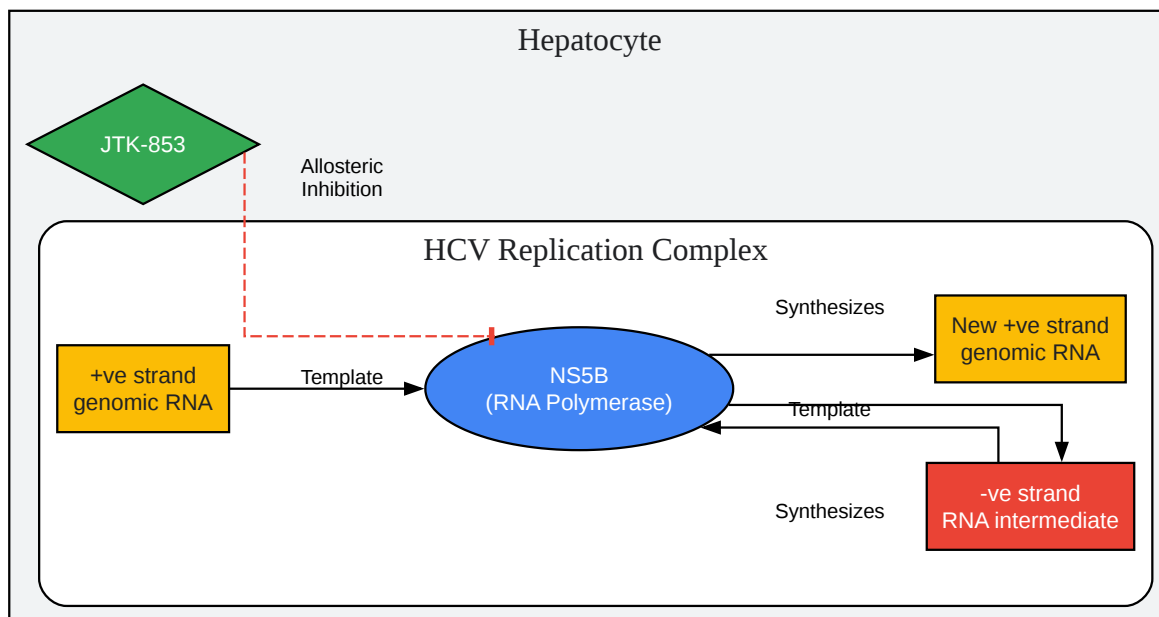
Solvent	Molar Solubility (mM)	Solubility (mg/mL)	Temperature (°C)	Method
DMSO	>100 (Hypothetical)	>70.4 (Hypothetical)	25	Thermodynamic
Ethanol	~10 (Hypothetical)	~7.0 (Hypothetical)	25	Thermodynamic
Methanol	~15 (Hypothetical)	~10.6 (Hypothetical)	25	Thermodynamic
Acetonitrile	~5 (Hypothetical)	~3.5 (Hypothetical)	25	Thermodynamic
PBS (pH 7.4)	<0.01 (Hypothetical)	<0.007 (Hypothetical)	25	Thermodynamic

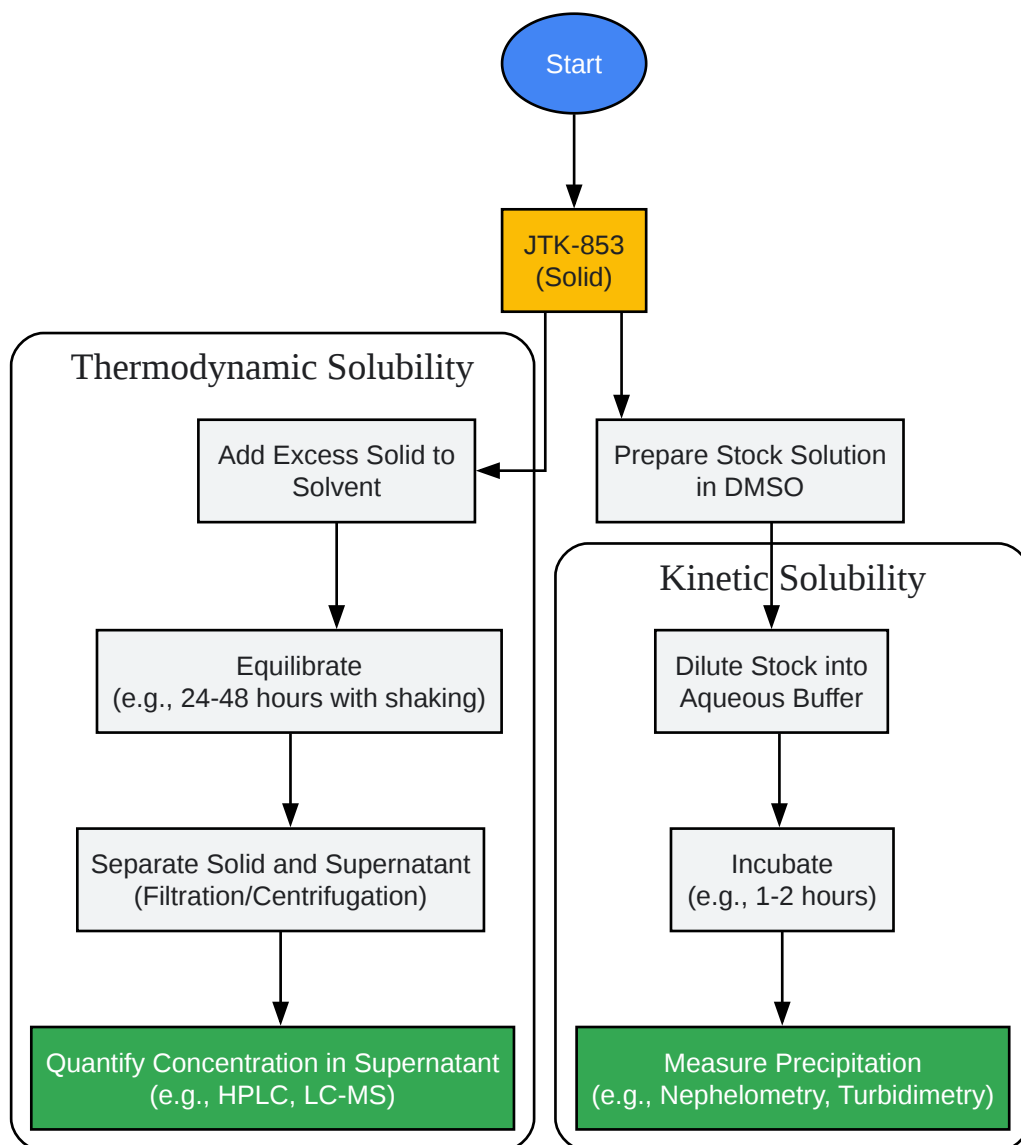
Note: The data in this table is hypothetical and for illustrative purposes only. Actual solubility may vary based on compound purity, crystalline form, and experimental conditions.

Signaling Pathway and Experimental Workflow

HCV RNA Replication and Inhibition by JTK-853

The diagram below illustrates the simplified pathway of Hepatitis C Virus (HCV) RNA replication and the mechanism of inhibition by **JTK-853**. The viral RNA-dependent RNA polymerase (NS5B) is central to this process, synthesizing a negative-strand RNA intermediate from the positive-strand genomic RNA. This intermediate then serves as a template for the production of new positive-strand RNA genomes. **JTK-853**, a non-nucleoside inhibitor, binds to an allosteric site on the NS5B polymerase, preventing the conformational changes necessary for RNA synthesis.





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References

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